

Essential Safety and Operational Guidance for Handling (S,R,S)-AHPC-Ala

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Compound of Interest

Compound Name: (S,R,S)-AHPC-Ala

Cat. No.: B15542926

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(S,R,S)-AHPC-Ala is a research compound for which a specific Safety Data Sheet (SDS) is not readily available. The following guidance is based on best practices for handling potent pharmaceutical compounds and structurally related molecules. A thorough risk assessment should be conducted by qualified personnel before handling this compound.

(S,R,S)-AHPC-Ala is a ligand used in the recruitment of the von Hippel-Lindau (VHL) protein for targeted protein degradation and PROTAC® (proteolysis-targeting chimeras) technology. Given its intended biological activity, it should be treated as a potent compound.

Personal Protective Equipment (PPE)

A comprehensive personal protective equipment (PPE) plan is crucial to minimize exposure when handling **(S,R,S)-AHPC-Ala**. The selection of appropriate PPE depends on the specific laboratory operation and the associated risks.

Operation	Engineering Controls	Hand Protection	Eye/Face Protection	Respiratory Protection	Body Protection
Weighing and Aliquoting (Solid)	Chemical fume hood or ventilated balance enclosure	Nitrile or neoprene gloves (double-gloving recommended)	Safety glasses with side shields or chemical splash goggles	N95/FFP2 respirator or higher, depending on quantity and potential for aerosolization	Lab coat
Solution Preparation	Chemical fume hood	Nitrile or neoprene gloves	Chemical splash goggles or face shield	As needed, based on risk assessment	Lab coat
In Vitro / In Vivo Dosing	Biological safety cabinet or appropriate ventilated enclosure	Nitrile or neoprene gloves	Safety glasses with side shields or chemical splash goggles	As needed, based on risk assessment	Lab coat or disposable gown

Note: For chemicals of unknown toxicity, it is recommended to wear a flexible laminate glove under a pair of heavy-duty chemically resistant outer gloves.^[1]

Operational Plan: Step-by-Step Handling Procedures

1. Donning PPE:

Properly putting on PPE is the first line of defense. The following sequence should be followed:

- Lab Coat: Put on a clean, properly fitting lab coat and fasten it completely.
- Respirator (if required): Perform a fit check to ensure a proper seal.
- Eye Protection: Put on safety glasses, goggles, or a face shield.

- Gloves: Don the first pair of gloves, ensuring they cover the cuffs of the lab coat. If double-gloving, put the second pair on over the first.[2]

2. Handling the Compound:

- Preparation: Conduct all manipulations of **(S,R,S)-AHPC-Ala** within a certified chemical fume hood or other appropriate containment device.[3]
- Weighing: Use a ventilated balance enclosure or a chemical fume hood to minimize the risk of inhaling airborne particles.
- Solution Preparation: When preparing solutions, add the solvent to the solid compound slowly to avoid splashing.
- Storage: Store **(S,R,S)-AHPC-Ala** in a cool, well-ventilated area, away from incompatible substances.[4] Stock solutions should be stored at -80°C for up to 6 months or -20°C for up to 1 month, sealed and protected from moisture and light.[5][6][7][8]

3. Doffing PPE:

The removal of PPE should be done carefully to prevent contamination of the user and the surrounding environment.

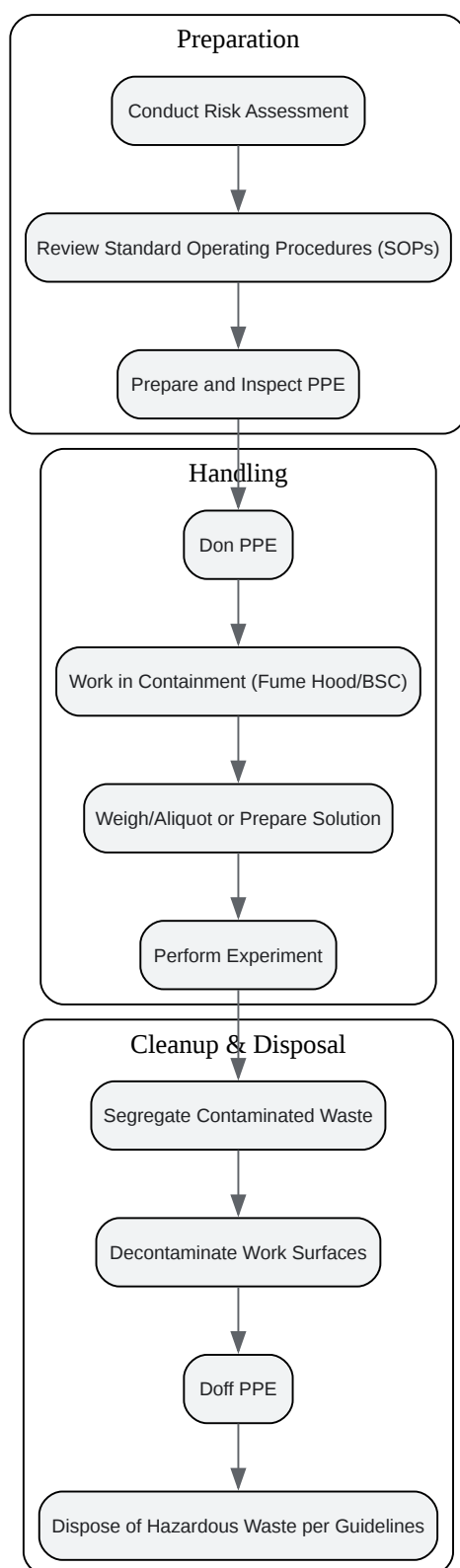
- Gloves: Remove the outer pair of gloves first (if double-gloving), followed by the inner pair, using a technique that avoids touching the outside of the gloves with bare hands.
- Lab Coat: Remove the lab coat by rolling it inside out, without touching the exterior.
- Eye Protection: Remove eye protection from the back.
- Respirator (if used): Remove the respirator from the back.
- Hand Hygiene: Wash hands thoroughly with soap and water after removing all PPE.[2]

Disposal Plan

Proper disposal of **(S,R,S)-AHPC-Ala** and any contaminated materials is essential to prevent environmental contamination and exposure to others.

- Waste Segregation: All waste contaminated with **(S,R,S)-AHPC-Ala**, including disposable PPE, weighing papers, and pipette tips, should be collected in a dedicated, clearly labeled hazardous waste container.
- Disposal Method: Dispose of the hazardous waste according to your institution's and local environmental regulations. Do not let the product enter drains.^[3]

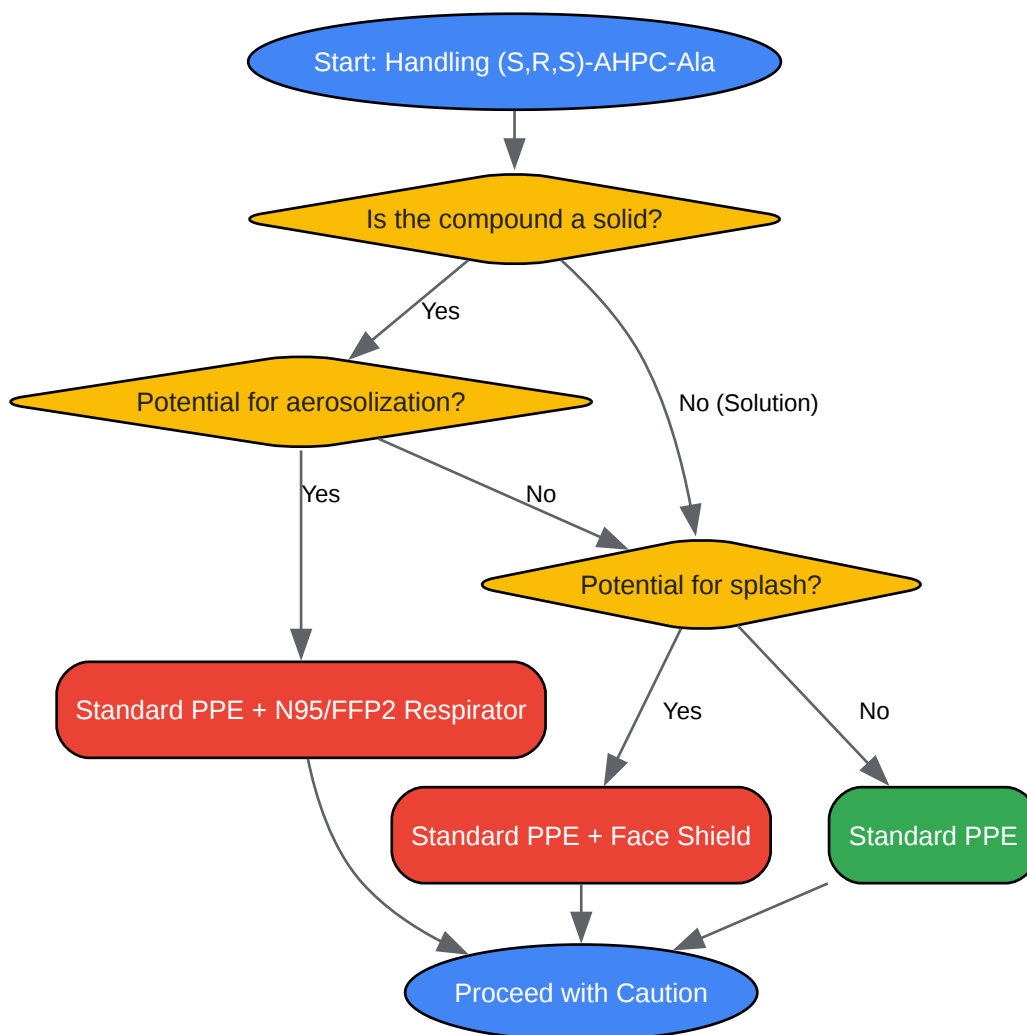
Experimental Workflow for Handling **(S,R,S)-AHPC-Ala**



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Caption: This diagram outlines the standard workflow for safely handling **(S,R,S)-AHPC-Ala** in a laboratory setting.

PPE Selection Logic



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Caption: This flowchart illustrates the decision-making process for selecting appropriate PPE based on the physical form and handling risk of **(S,R,S)-AHPC-Ala**.

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